

# Characterization of 5-Bromo-6-hydroxypicolinic Acid by Mass Spectrometry: A Comparative Guide

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## Compound of Interest

Compound Name: **5-Bromo-6-hydroxypicolinic acid**

Cat. No.: **B566694**

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This guide provides a comparative analysis of the mass spectrometric characterization of **5-Bromo-6-hydroxypicolinic acid** and its non-brominated analog, 6-hydroxypicolinic acid. The inclusion of experimental data and detailed protocols aims to facilitate a deeper understanding of the fragmentation behavior of these compounds, which is crucial for their identification and characterization in complex matrices.

## Data Summary

The following table summarizes the key mass spectrometry data for **5-Bromo-6-hydroxypicolinic acid** and 6-hydroxypicolinic acid. The data for **5-Bromo-6-hydroxypicolinic acid** is predicted based on common fragmentation patterns of aromatic carboxylic acids and the isotopic distribution of bromine, while the data for 6-hydroxypicolinic acid is based on available experimental findings.

Feature	5-Bromo-6-hydroxypicolinic acid	6-Hydroxypicolinic acid
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrNO <sub>3</sub>	C <sub>6</sub> H <sub>5</sub> NO <sub>3</sub>
Molecular Weight	218.01 g/mol	139.11 g/mol <a href="#">[1]</a>
Ionization Mode	Electrospray Ionization (ESI), Positive	Electrospray Ionization (ESI), Positive <a href="#">[2]</a>
Parent Ion ([M+H] <sup>+</sup> )	m/z 218/220 (due to <sup>79</sup> Br/ <sup>81</sup> Br isotopes)	m/z 140
Key Fragment Ions (m/z)	200/202 ([M+H-H <sub>2</sub> O] <sup>+</sup> ), 172/174 ([M+H-HCOOH] <sup>+</sup> ), 124 (loss of Br), 94	122 ([M+H-H <sub>2</sub> O] <sup>+</sup> ), 94 ([M+H-HCOOH] <sup>+</sup> )
Isotopic Pattern	Characteristic 1:1 ratio for bromine isotopes	Not applicable

## Experimental Protocols

A generalized experimental protocol for the analysis of these compounds using Liquid Chromatography-Mass Spectrometry (LC-MS) is provided below.

### Sample Preparation:

- Prepare a stock solution of the analyte (**5-Bromo-6-hydroxypicolinic acid** or **6-hydroxypicolinic acid**) in a suitable solvent such as methanol or acetonitrile at a concentration of 1 mg/mL.
- Dilute the stock solution with the initial mobile phase to a working concentration of 1-10 µg/mL.
- Filter the final solution through a 0.22 µm syringe filter before injection.

### Liquid Chromatography (LC) Conditions:

- Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size)

- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Gradient: Start with 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5  $\mu$ L

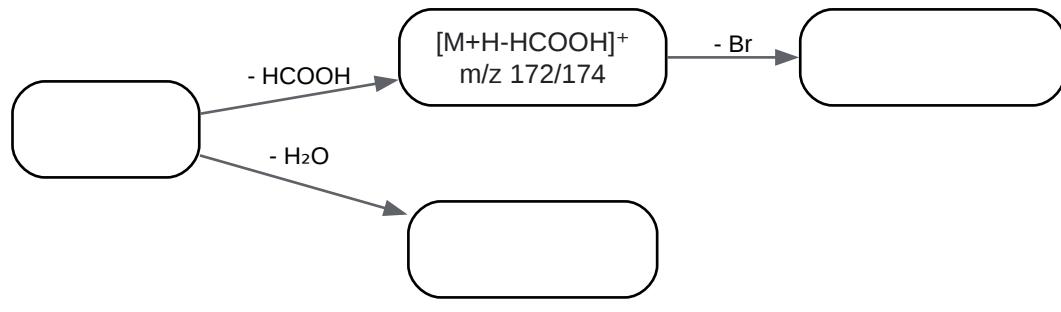
#### Mass Spectrometry (MS) Conditions:

- Ionization Source: Electrospray Ionization (ESI)
- Polarity: Positive
- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V
- Source Temperature: 120 °C
- Desolvation Temperature: 350 °C
- Desolvation Gas Flow: 600 L/hr
- Collision Gas: Argon
- Collision Energy: Ramped from 10-40 eV for fragmentation analysis (MS/MS)

## Fragmentation Analysis

The fragmentation of these molecules is key to their structural elucidation. Below are diagrams illustrating the predicted and observed fragmentation pathways.

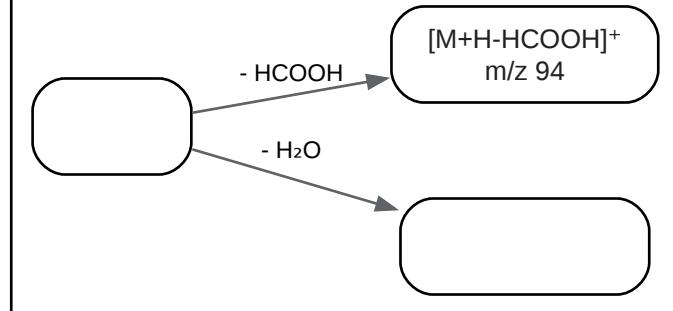
### 5-Bromo-6-hydroxypicolinic acid Fragmentation



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Caption: Predicted fragmentation of **5-Bromo-6-hydroxypicolinic acid**.

### 6-Hydroxypicolinic acid Fragmentation



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Caption: Fragmentation of 6-hydroxypicolinic acid.

The presence of the bromine atom in **5-Bromo-6-hydroxypicolinic acid** introduces a characteristic isotopic pattern ( $m/z$  and  $m/z+2$  in a roughly 1:1 ratio) for all bromine-containing fragments, which is a key diagnostic feature for its identification. The fragmentation pattern is predicted to involve the neutral loss of water ( $H_2O$ ) and formic acid ( $HCOOH$ ) from the protonated molecule, which are common fragmentation pathways for carboxylic acids. Subsequent loss of the bromine radical from the fragment at  $m/z$  172/174 would lead to the ion at  $m/z$  94. In contrast, 6-hydroxypicolinic acid, lacking the bromine atom, shows a simpler fragmentation pattern with losses of water and formic acid.

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## References

- 1. 6-Hydroxypicolinic acid | C<sub>6</sub>H<sub>5</sub>NO<sub>3</sub> | CID 242721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mzCloud – 6 Hydroxypicolinic acid [mzcloud.org]
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